

IUPAC name and CAS number for Benzthiazuron

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Compound of Interest

Compound Name: *Benzthiazuron*

Cat. No.: *B162183*

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Benzthiazuron: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Chemical Identity

Benzthiazuron is a chemical compound belonging to the benzothiazole and urea families. Historically, it was utilized as a pre-emergence herbicide.

- IUPAC Name: 1-(1,3-benzothiazol-2-yl)-3-methylurea[1][2]
- CAS Number: 1929-88-0[1][2]

Physicochemical and Toxicological Data

The following table summarizes key quantitative data for **Benzthiazuron**. It is important to note that comprehensive toxicological information is limited.[1]

Property	Value	Reference
Molecular Formula	C9H9N3OS	--INVALID-LINK--
Molecular Weight	207.25 g/mol	--INVALID-LINK--
Melting Point	265 °C (decomposes)	--INVALID-LINK--
Water Solubility	12 mg/L (at 20 °C)	--INVALID-LINK--
Mammalian Acute Oral Toxicity	Moderate	--INVALID-LINK--
Skin Irritation	Irritant	--INVALID-LINK--
Eye Irritation	Irritant	--INVALID-LINK--

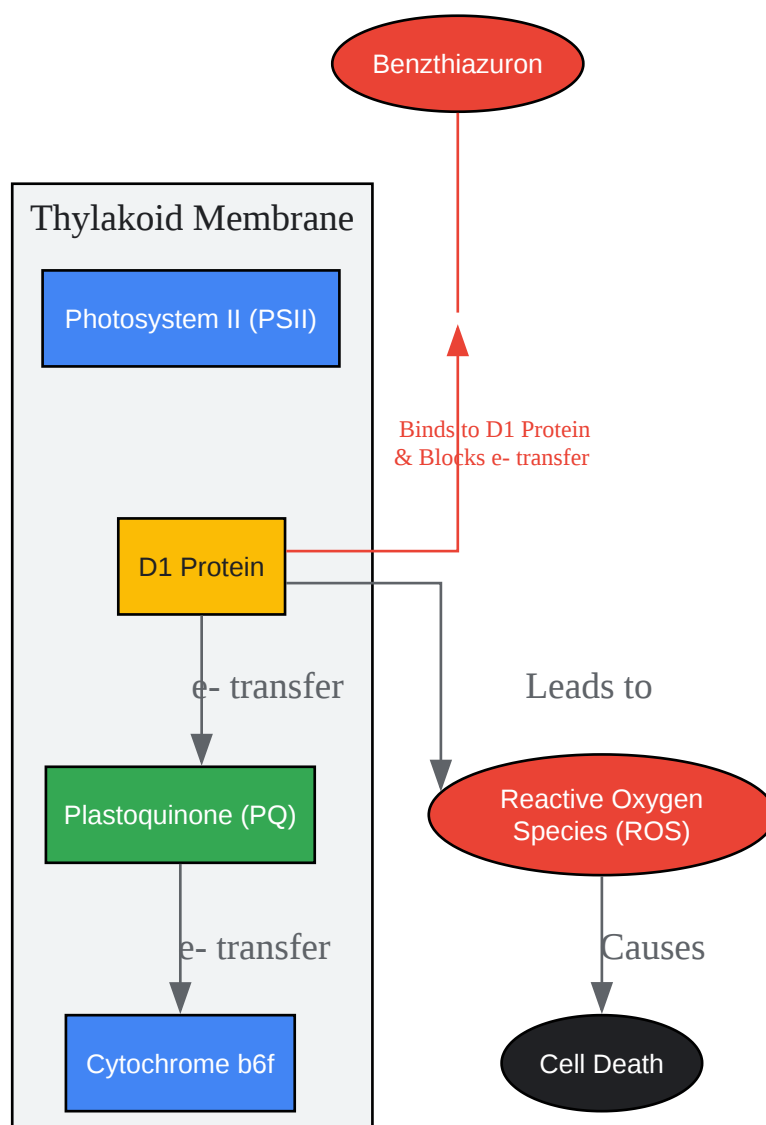
Mechanism of Action: Photosystem II Inhibition

Benzthiazuron functions as a herbicide by inhibiting photosynthesis in susceptible plants.^[1] Its primary target is Photosystem II (PSII), a key protein complex in the photosynthetic electron transport chain located in the thylakoid membranes of chloroplasts.^{[3][4]}

The specific mode of action involves **Benzthiazuron** binding to the D1 protein within the PSII complex.^{[4][5]} This binding event physically blocks the binding site for plastoquinone (PQ), a mobile electron carrier.^{[5][6]} By preventing the transfer of electrons from the primary quinone acceptor (QA) to PQ, the entire electron transport chain is halted.^[6]

This blockage leads to two primary cytotoxic effects:

- **Inhibition of ATP and NADPH Synthesis:** The disruption of electron flow prevents the generation of a proton gradient across the thylakoid membrane, which is necessary for ATP synthesis. It also stops the reduction of NADP⁺ to NADPH. Both ATP and NADPH are essential energy carriers required for carbon dioxide fixation and the production of sugars.^[5]
- **Oxidative Stress:** The stalled electron transport chain leads to the formation of highly reactive oxygen species (ROS). These ROS cause rapid lipid peroxidation and protein damage, leading to the destruction of cell membranes, cellular leakage, and ultimately, cell death.^{[4][5]}



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Mechanism of **Benzthiazuron** as a PSII inhibitor.

Experimental Protocols: Determination in Environmental Samples

The analysis of **Benzthiazuron** and related benzothiazoles in complex matrices like water or soil typically involves sample extraction and cleanup followed by instrumental analysis. The following is a generalized protocol based on common methodologies for this class of compounds.

Objective

To quantify the concentration of **Benzthiazuron** in an aqueous sample (e.g., wastewater, river water).

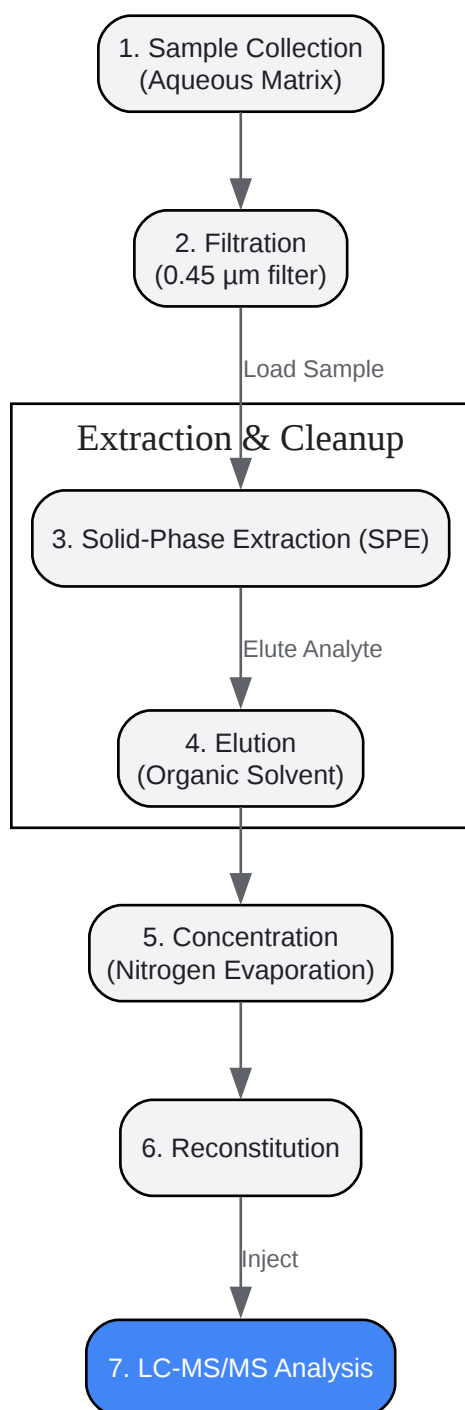
Materials

- Solid-Phase Extraction (SPE) manifold
- Polymeric SPE cartridges
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid
- Ultrapure water
- Vortex mixer
- Nitrogen evaporator
- High-Performance Liquid Chromatography (HPLC) system coupled with a Tandem Mass Spectrometer (MS/MS)

Procedure

- Sample Preparation:
 - Collect the aqueous sample in a clean glass container.
 - Filter the sample through a 0.45 µm filter to remove particulate matter.
 - Adjust the pH of the sample if required by the specific SPE cartridge chemistry.
- Solid-Phase Extraction (SPE):

- Conditioning: Condition the SPE cartridge by passing methanol followed by ultrapure water.
- Loading: Pass the prepared water sample through the conditioned SPE cartridge at a steady flow rate. **Benzthiazuron** will be retained on the sorbent.
- Washing: Wash the cartridge with ultrapure water to remove any co-extracted interfering compounds.
- Elution: Elute the retained **Benzthiazuron** from the cartridge using a small volume of an appropriate organic solvent, such as acetonitrile or methanol.
- Concentration:
 - Evaporate the eluate to near dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a small, precise volume of the initial mobile phase for HPLC analysis.
- Instrumental Analysis (LC-MS/MS):
 - Inject the reconstituted sample into the HPLC system.
 - Separation is typically achieved on a C18 reversed-phase column.
 - The mobile phase often consists of a gradient of water and acetonitrile with a small amount of formic acid to aid ionization.
 - Detection and quantification are performed using the MS/MS detector, operating in Multiple Reaction Monitoring (MRM) mode for high selectivity and sensitivity. Specific precursor-to-product ion transitions for **Benzthiazuron** are monitored.



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General workflow for **Benzthiazuron** analysis.

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References

- 1. Benzthiazuron (Ref: BAY 60618) [sitem.herts.ac.uk]
- 2. Benzthiazuron | C₉H₉N₃OS | CID 16007 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Photosynthesis inhibitor herbicides | UMN Extension [extension.umn.edu]
- 4. Photosystem II Inhibitors | Herbicide Symptoms [ucanr.edu]
- 5. Inhibitors of Photosystem II | Herbicides That Act Through Photosynthesis - passel [passel2.unl.edu]
- 6. www2.lsuagcenter.com [www2.lsuagcenter.com]
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